

Application Notes and Protocols for IL-1 β Antibody (SC-52012)

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Compound of Interest

Compound Name: SC-52012

Cat. No.: B1663501

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Introduction

The **SC-52012**, also known as the IL-1 β (11E5) antibody, is a mouse monoclonal antibody raised against recombinant human interleukin-1 β .^[1] It is recommended for the detection of IL-1 β from human, mouse, and rat sources.^{[1][2]} This document provides detailed information on the characteristics of the **SC-52012** antibody, its validated applications, and a general protocol for the detection of intracellular IL-1 β via flow cytometry, which can be adapted for use with this antibody.

Disclaimer: While the target protein, Interleukin-1 β (IL-1 β), is frequently analyzed by flow cytometry, the manufacturer, Santa Cruz Biotechnology, has not officially validated the **SC-52012** antibody for this specific application. The recommended applications are Western Blotting (WB), Immunoprecipitation (IP), Immunofluorescence (IF), and Immunohistochemistry (IHC).^{[1][2]} The following flow cytometry protocol is a general guideline for intracellular cytokine staining and should be optimized by the end-user for their specific experimental conditions when testing the suitability of **SC-52012**.

Antibody Characteristics and Specifications

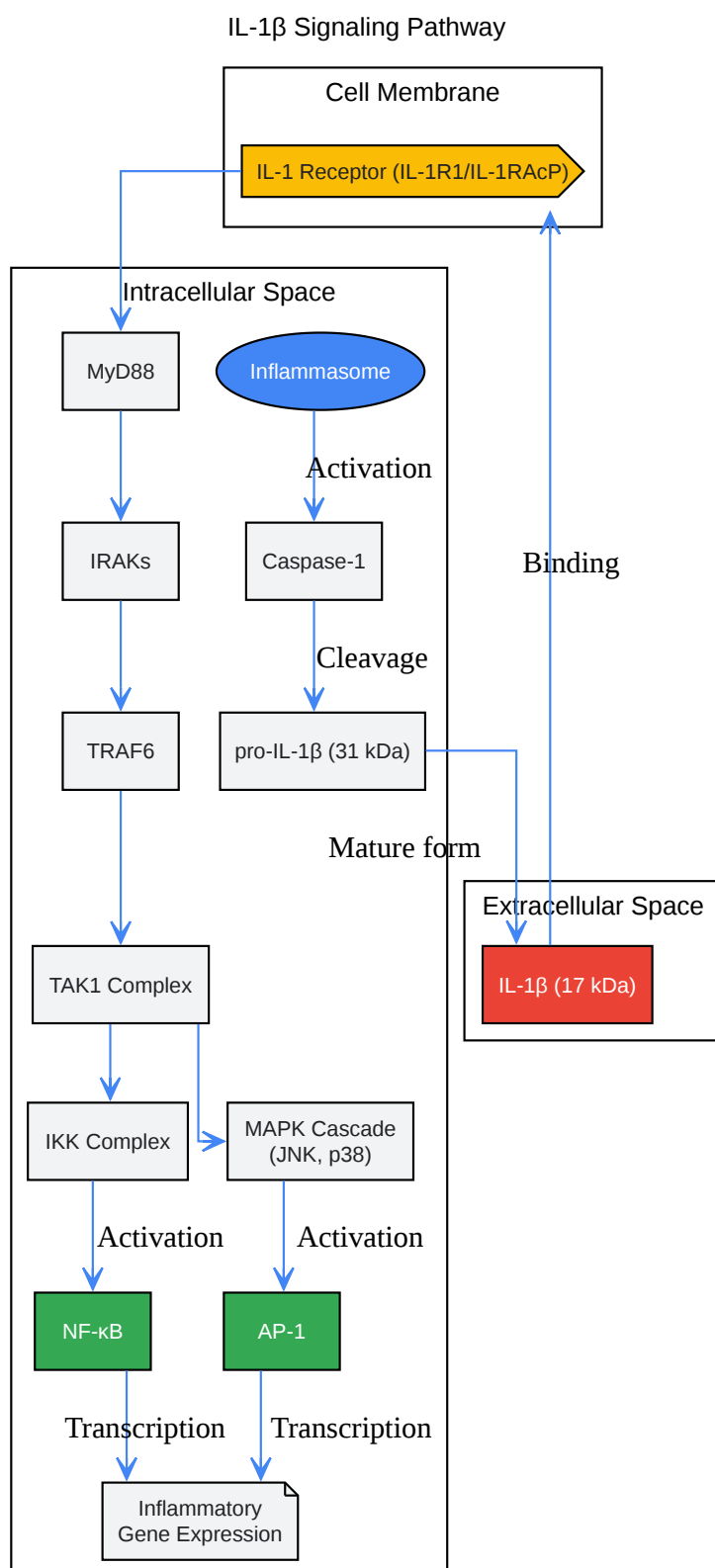
| Feature | Specification |
|------------------------|--|
| Antibody Name | IL-1 beta/IL1B Antibody (11E5) |
| Catalog Number | sc-52012 |
| Clonality | Monoclonal |
| Clone | 11E5 |
| Host Species | Mouse |
| Isotype | IgG ₁ |
| Antigen | Recombinant human Interleukin-1 β |
| Reactivity | Human, Mouse, Rat |
| Supplied Concentration | 100 μ g/ml |
| Validated Applications | Western Blotting (WB), Immunoprecipitation (IP), Immunofluorescence (IF), Immunohistochemistry (IHC) |
| Storage | Store at 4°C. Do not freeze. |

Validated Application Data

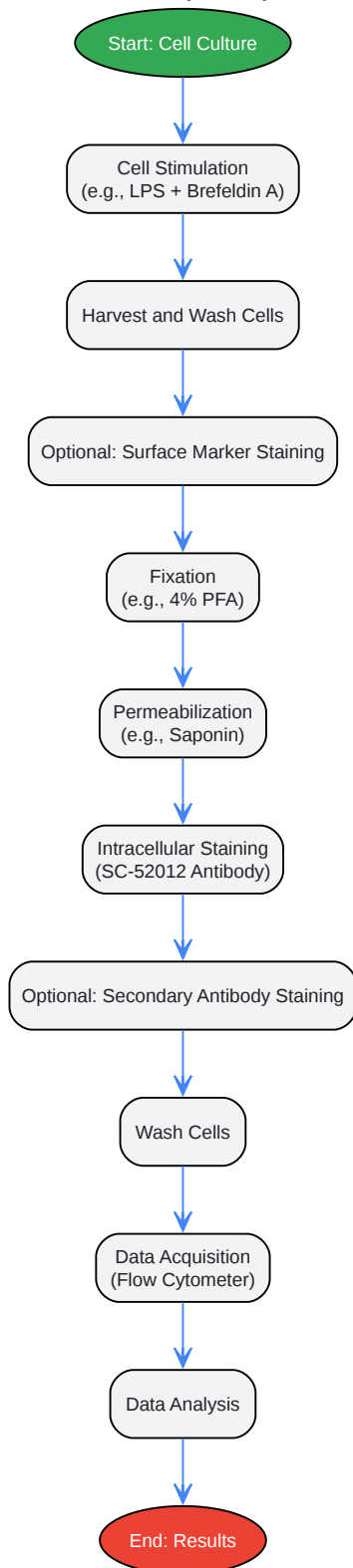
| Application | Recommended Starting Dilution | Dilution Range | Notes |
|----------------------------|--|----------------|--|
| Western Blotting (WB) | 1:200 | 1:100 - 1:1000 | Detects both the 31 kDa precursor and the 17 kDa mature form of IL-1 β . |
| Immunoprecipitation (IP) | 1-2 μ g per 100-500 μ g of total protein | - | Use with 1 ml of cell lysate. |
| Immunofluorescence (IF) | 1:50 | 1:50 - 1:500 | - |
| Immunohistochemistry (IHC) | 1:50 | 1:50 - 1:500 | Suitable for paraffin-embedded sections. |

IL-1 β Signaling Pathway

Interleukin-1 β (IL-1 β) is a potent pro-inflammatory cytokine that plays a crucial role in the innate immune response. It is produced as a 31 kDa precursor protein (pro-IL-1 β) which is cleaved by caspase-1 to its active 17 kDa form. The mature IL-1 β is then secreted from the cell and binds to the IL-1 receptor (IL-1R), initiating a signaling cascade that leads to the activation of transcription factors such as NF- κ B and AP-1, and subsequent expression of inflammatory genes.



Intracellular Flow Cytometry Workflow

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References

- 1. scbt.com [scbt.com]
- 2. biocompare.com [biocompare.com]
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